

confirming the molecular weight of Avidinorubicin

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Compound of Interest

Compound Name: Avidinorubicin

Cat. No.: B15565211

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Avidinorubicin Molecular Weight Confirmed

The molecular weight of **Avidinorubicin**, a novel anthracycline antibiotic, has been determined to be approximately 1215.35 g/mol [\[1\]](#) Its chemical formula is C₆₀H₈₆N₄O₂₂.[\[1\]](#)[\[2\]](#)

Avidinorubicin was isolated from the cultured broth of *Streptomyces avidinii* and has shown inhibitory activity against thrombin-induced platelet aggregation.[\[2\]](#) Structural analysis has established its complex composition, which includes two units of a new aminosugar called avidinosamine.[\[2\]](#)

For researchers and drug development professionals, the precise mass is crucial for experimental design and data analysis. The exact mass of **Avidinorubicin** is 1214.5734.[\[1\]](#)

Key Molecular Data for Avidinorubicin:

Parameter	Value	Reference
Molecular Weight	1215.35	[1]
Exact Mass	1214.5734	[1]
Chemical Formula	C ₆₀ H ₈₆ N ₄ O ₂₂	[1] [2]
CAS Number	135447-13-1	[1] [3] [4]

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References

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